Procedures for formulating herbicides containing pyrazole active ingredients

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Compound of Interest

Compound Name:	*3,4-Dichloro-1-Methyl-5-Phenoxy-1H-Pyrazole*
CAS No.:	*318238-15-2*
Cat. No.:	*B2506518*

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Application Note: High-Performance Formulation of Pyrazole Herbicides

Executive Summary & Scientific Rationale

Pyrazole herbicides, particularly Pyroxasulfone (a VLCFA inhibitor) and Topramezone (an HPPD inhibitor), represent a critical class of chemistry for resistance management. However, their physicochemical profile—specifically high melting points and low water solubility—presents distinct formulation challenges.

- The Challenge: These actives are prone to Ostwald Ripening (crystal growth) in aqueous suspension. Their lipophilicity also demands careful surfactant selection to ensure bioavailability.
- The Solution: This guide prioritizes Suspension Concentrates (SC) for environmental safety and cost-efficiency, and Oil Dispersions (OD) for maximizing bioefficacy of water-sensitive or systemic actives.

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- Core Philosophy: We move beyond "mixing" to "engineering" stable colloidal systems. Every step below includes a Self-Validating Checkpoint—a measurable metric that confirms the process is under control before proceeding.

Pre-Formulation Characterization

Before formulation, the active ingredient (AI) must be characterized to determine the correct delivery system.

Table 1: Physicochemical Profile of Key Pyrazoles

Property	Pyroxasulfone	Topramezone	Formulation Implication
Water Solubility	3.49 mg/L (20°C)	15 g/L (pH 7)	Low solubility dictates SC or OD. Soluble liquids (SL) are impossible.
Melting Point	130.7°C	221°C	High MP prevents melt-emulsification; requires wet milling.
Log Pow	2.39	-1.52 (pH 7)	Pyroxasulfone needs lipophilic adjuvants; Topramezone is more mobile.
Hydrolytic Stability	Stable (pH 4-9)	Stable	Compatible with water-based SCs.[1]

Formulation Decision Matrix

Use this logic flow to select the optimal formulation type based on your specific active's impurity profile and target application.

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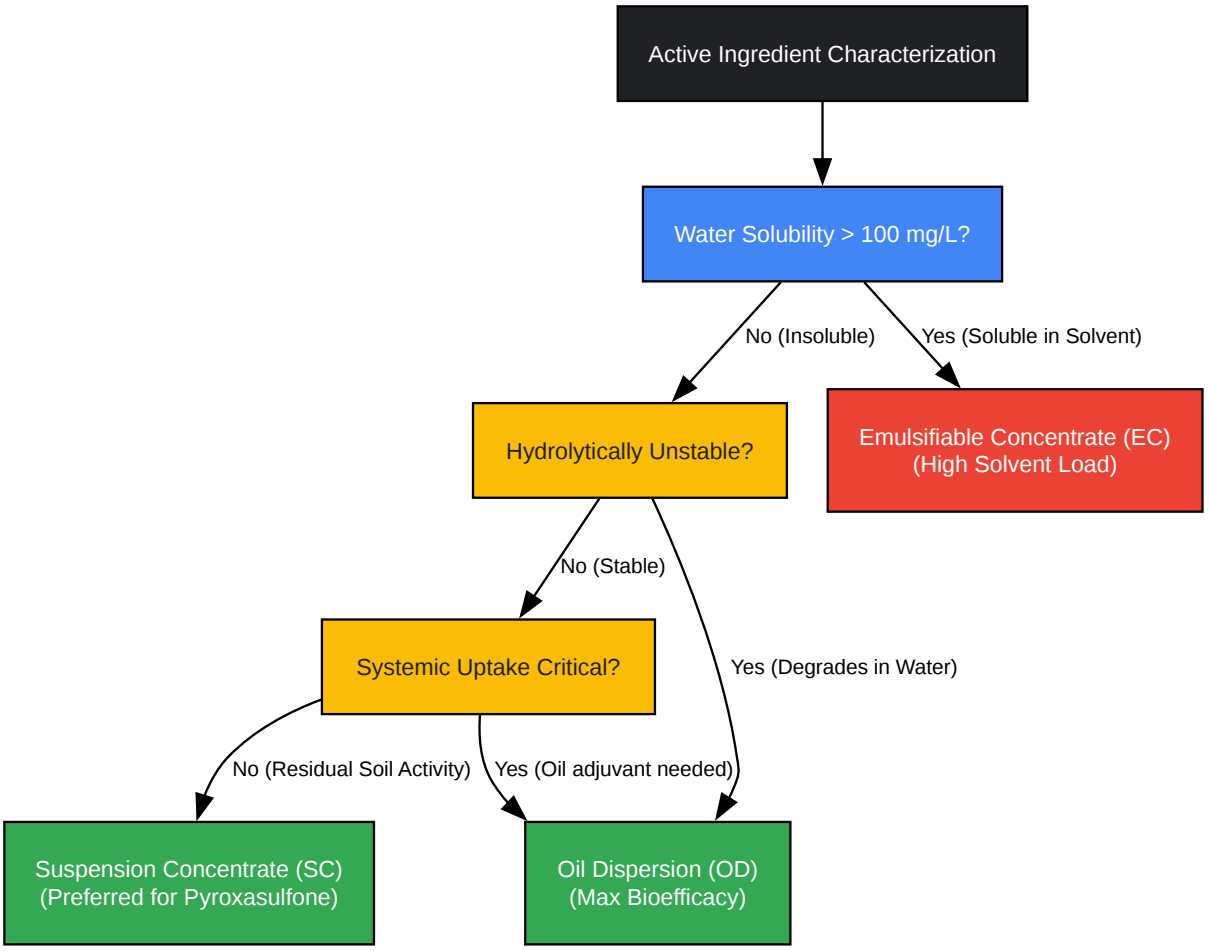

Figure 1: Decision Tree for Pyrazole Herbicide Formulation

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Protocol A: Suspension Concentrate (SC)

Target: A 480 g/L Pyroxasulfone SC. Mechanism: Steric stabilization of solid particles in water using polymeric dispersants to prevent flocculation and crystal growth.

Functional Recipe

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Component Function	Chemical Class	% w/w	Role & Causality
Active Ingredient	Pyroxasulfone (Tech)	40-45%	Biological activity.
Primary Dispersant	Polycarboxylate / Acrylic Graft Copolymer	2-4%	Provides steric hindrance. Unlike ionic surfactants, these "comb" polymers anchor to the particle and extend chains into water, physically preventing agglomeration.
Wetting Agent	Alcohol Ethoxylate / Alkyl Naphthalene Sulfonate	0.5-1%	Lowers surface tension to allow water to displace air from the hydrophobic Al powder during premixing.
Antifreeze	Propylene Glycol	5-8%	Prevents freezing during storage; maintains formulation fluidity.
Defoamer	Polydimethylsiloxane emulsion	0.1-0.3%	Prevents foam during high-shear milling which can cause cavitation (loss of milling efficiency).
Rheology Modifier	Xanthan Gum (2% solution)	0.1-0.3%	Creates a yield stress. The formulation becomes a "gel" at rest to stop sedimentation but

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			flows under shear (pumping).
Carrier	Water	Balance	Continuous phase.

Manufacturing Workflow

Step 1: Slurry Preparation (Premix)

- Charge water, antifreeze, and defoamer into the mixing vessel.
- Add wetting agents and dispersants.[2][3] Mix until dissolved.
- Slowly add Pyroxasulfone technical powder while agitating with a high-shear disperser (e.g., Cowles blade) at 1000-1500 rpm.
- Self-Validating Checkpoint: Ensure no floating powder clumps remain. The slurry must be homogeneous before milling. If foam persists, pause and add defoamer.

Step 2: Wet Milling (Bead Mill)

- Pump the slurry through a horizontal bead mill (e.g., Dyno-Mill) containing 0.8-1.0 mm Zirconium Oxide beads.
- Maintain cooling water temperature < 15°C. Critical: Pyrazoles can dissolve slightly if the mill overheats (>40°C), leading to recrystallization upon cooling.
- Self-Validating Checkpoint: Measure particle size (Laser Diffraction).
  - Target: d90 < 5.0 µm.
  - If d90 > 5.0 µm: Increase residence time or bead load.
  - If d90 < 1.0 µm: Stop. Over-milling increases surface energy too much, promoting Ostwald ripening.

Step 3: Letdown & Stabilization

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- Transfer milled base to a blending tank.
- Add the Xanthan Gum solution (pre-hydrated).
- Add biocide (preservative) to protect the gum.
- Self-Validating Checkpoint: Measure Viscosity (Brookfield). Target: 400-800 cP at 20 rpm. If too low, add more gum; if too high, add water.



Figure 2: Self-Validating SC Manufacturing Workflow

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Protocol B: Oil Dispersion (OD)[4]

Target: Topramezone OD (for enhanced foliar uptake). Mechanism: Suspension of solid AI in oil (e.g., Methylated Seed Oil) using oil-soluble dispersants. This formulation includes a built-in adjuvant effect.[4][5]

Functional Recipe

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Component	Function	% w/w	Causality
Topramezone	Active Ingredient	5-10%	Target specific.
Methylated Seed Oil (MSO)	Carrier / Adjuvant	Balance	Solubilizes leaf cuticle waxes, enhancing AI penetration.
Oil-Soluble Dispersant	Polymeric Fatty Acid Derivative	4-6%	Stabilizes particles in non-polar media.
Emulsifier Blend	Ca-DDBS / Castor Oil Ethoxylate	10-15%	Ensures the oil emulsifies into water in the spray tank (bloom).
Rheology Modifier	Organoclay (Bentonite)	1-2%	Prevents sedimentation (syneresis) in oil.
Activator	Propylene Carbonate	0.3-0.5%	Activates the organoclay to form a gel structure.

Critical Process Control

- Moisture Control: The system must be strictly anhydrous. Water contamination causes the organoclay to gel prematurely or the active to chemically degrade.
- Emulsification Test:
  - Self-Validating Checkpoint: Take 1g of final OD and drop into 100ml water. It should spontaneously "bloom" (turn milky white) without vigorous stirring. If oil droplets float, adjust the HLB (Hydrophilic-Lipophilic Balance) of the emulsifier blend.

Troubleshooting & Stability Optimization

Table 3: Common Failure Modes and Corrections

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Failure Mode	Observation	Root Cause	Corrective Action
Ostwald Ripening	Particle size increases over time; crystals visible under microscope.	Small particles dissolve and redeposit on larger ones.	1. Switch to a polymeric dispersant with higher molecular weight.2. Add a Crystal Growth Inhibitor (e.g., specific surfactants that adsorb to crystal faces).
Syneresis (Bleed)	Clear liquid layer forms at top of bottle.	Weak rheological network.	Increase Xanthan Gum (SC) or Organoclay/Activator ratio (OD).
Clay-ing	Hard sediment at bottom; cannot be re-dispersed.	Particles settled and packed tight due to lack of steric barrier.	Increase primary dispersant concentration.
Foaming	Foam during milling or spraying.	Entrained air.[1]	Switch from silicone defoamer to molecular defoamer (e.g., acetylenic diol).

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